

Application Notes: PhiKan 083 Hydrochloride in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *PhiKan 083 hydrochloride*

Cat. No.: *B2683578*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

PhiKan 083 hydrochloride is a carbazole derivative identified as a stabilizing agent for the p53-Y220C mutant, a common mutation in human cancers.[1][2][3] This mutation creates a surface cavity that destabilizes the p53 protein.[4] PhiKan 083 binds to this cavity, slowing the protein's thermal denaturation rate and restoring its tumor-suppressive functions.[4] These notes provide detailed protocols for the proper dissolution and application of **PhiKan 083 hydrochloride** in a cell culture setting.

Product Information

Property	Value
Molecular Formula	C ₁₆ H ₁₉ ClN ₂
Molecular Weight	274.79 g/mol
CAS Number	1050480-30-2
Target	p53 (Y220C mutant)
Mechanism	Stabilizes mutant p53 protein structure

Solubility Data

Proper dissolution is critical for experimental accuracy. **PhiKan 083 hydrochloride** exhibits varying solubility depending on the solvent. For cell culture applications, preparing a concentrated stock in an organic solvent like DMSO is the standard and recommended practice.

Solvent	Solubility	Notes
DMSO	≥ 27.48 mg/mL	Up to 100 mM. Ultrasonic energy and warming (up to 60°C) can aid dissolution.[3]
Water	≥ 2 mg/mL	Up to 50 mM. Requires sonication and warming.[3][5]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Concentrated Stock Solution in DMSO

This protocol details the steps to prepare a high-concentration stock solution, which can be stored for long-term use and diluted to final working concentrations.

Materials:

- **PhiKan 083 hydrochloride** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of **PhiKan 083 hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM stock, weigh 27.48

mg.

- Solvent Addition: Add the calculated volume of sterile DMSO to the powder. Using the example above, add 1 mL of DMSO.
- Dissolution: Vortex the mixture thoroughly for 1-2 minutes. If the powder is not fully dissolved, use a water bath sonicator and/or warm the solution gently (do not exceed 60°C) until the solution is clear.^[3]
- Aliquotting: Dispense the stock solution into smaller, single-use aliquots in sterile tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.^{[1][2]}
- Storage: Store the aliquots under the appropriate conditions as outlined below.

Protocol 2: Preparation of a Working Solution for Cell Treatment

This protocol describes the dilution of the DMSO stock solution into cell culture medium for treating cells.

Materials:

- 100 mM **PhiKan 083 hydrochloride** stock solution in DMSO
- Pre-warmed, complete cell culture medium
- Sterile serological pipettes and tubes
- 0.22 µm sterile syringe filter (optional, but recommended)

Procedure:

- Thaw Stock: Thaw one aliquot of the 100 mM stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the final desired concentration in your cell culture medium. For example, to prepare 10 mL of medium with a final concentration of 125 µM:

- Use the formula: $C_1V_1 = C_2V_2$
- $(100,000 \mu\text{M})(V_1) = (125 \mu\text{M})(10,000 \mu\text{L})$
- $V_1 = 12.5 \mu\text{L}$ of the 100 mM stock solution.
- Dilution: Add the calculated volume (12.5 μL) of the stock solution to the 10 mL of pre-warmed cell culture medium.
- Mixing: Mix immediately and thoroughly by gentle inversion or pipetting to avoid precipitation. The final DMSO concentration should be kept low (typically <0.5%) to minimize solvent toxicity to the cells.
- Sterilization (Optional): If there are concerns about sterility after dilution, the final working solution can be passed through a 0.22 μm filter.[\[2\]](#)
- Cell Treatment: Immediately replace the existing medium in your cell culture plates with the freshly prepared medium containing **PhiKan 083 hydrochloride**. Published experiments have used concentrations around 125 μM for 48 hours to achieve a significant reduction in the viability of cells expressing mutant p53.[\[1\]](#)[\[3\]](#)

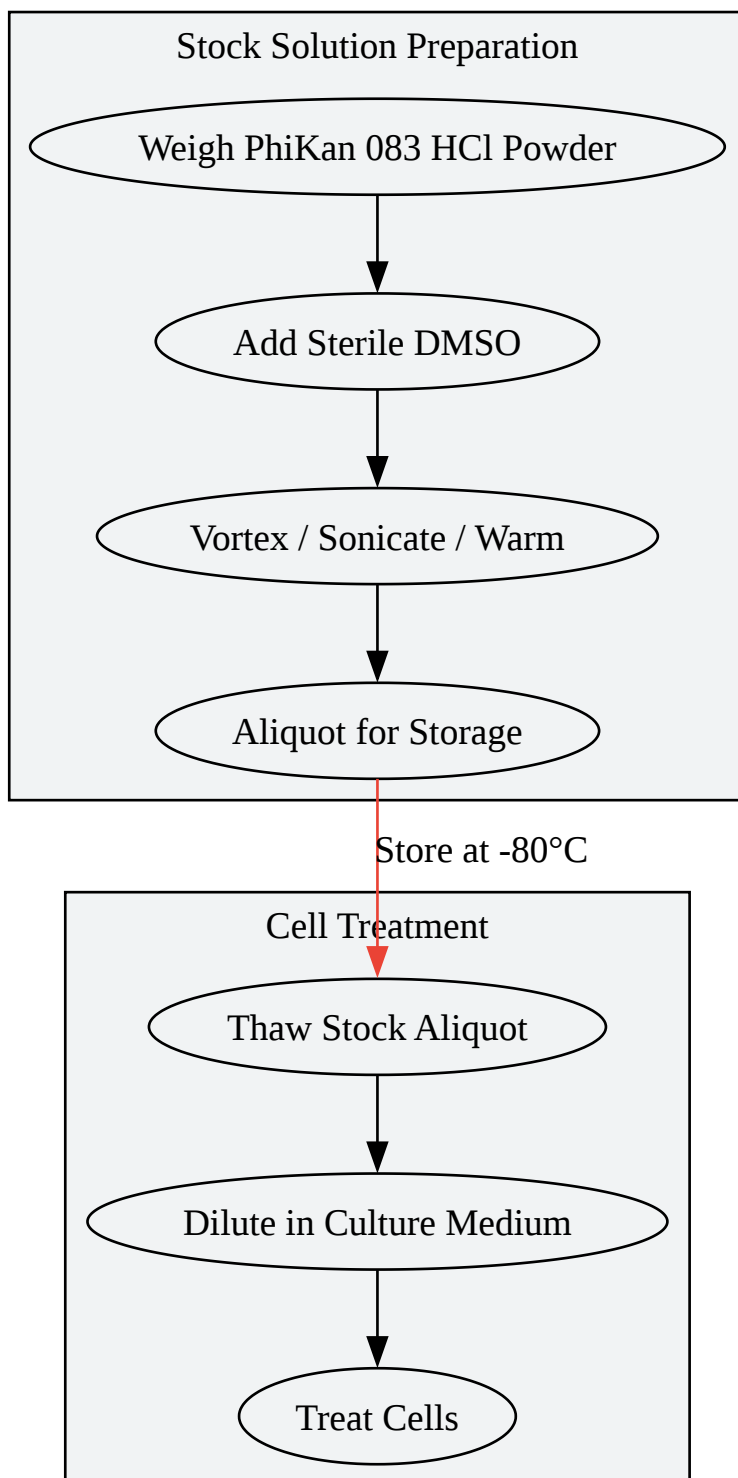
Storage and Stability

Proper storage is essential to maintain the chemical integrity and activity of **PhiKan 083 hydrochloride**.

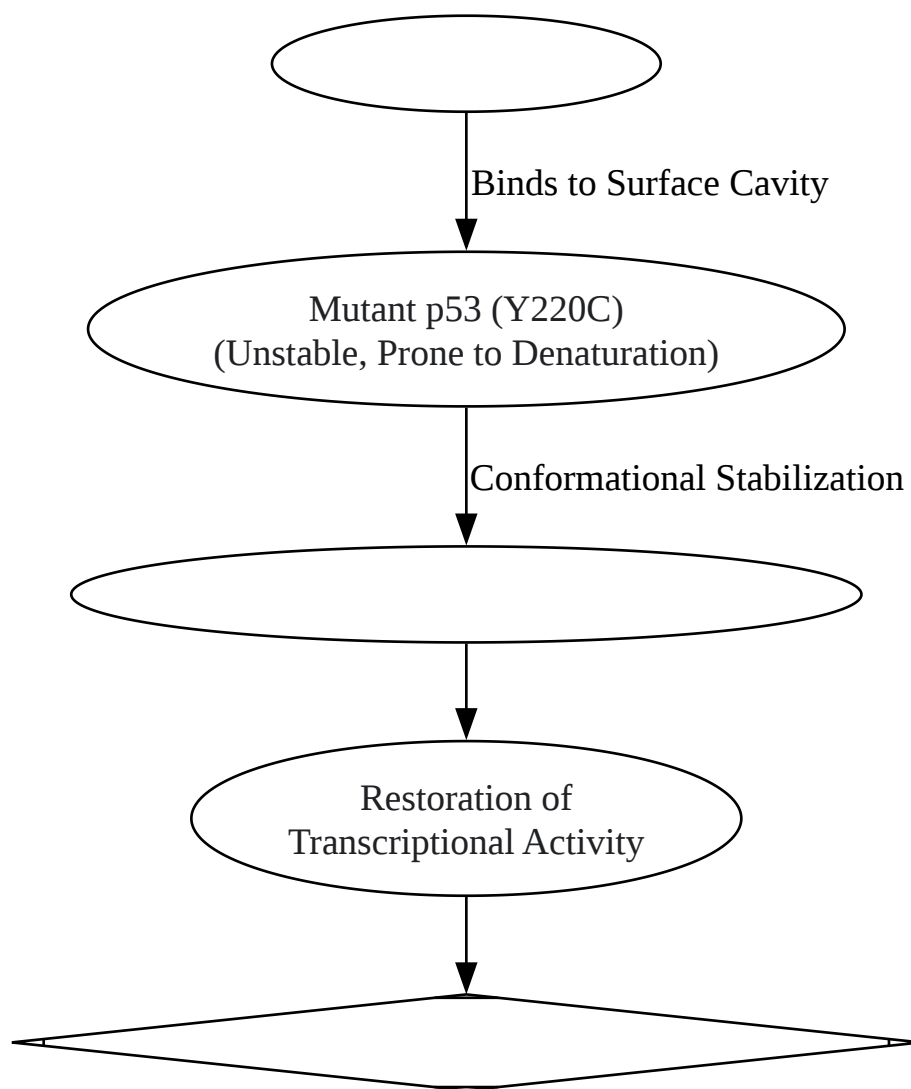
Solution Type	Storage Temperature	Stability Period
Powder	4°C	As specified by the manufacturer. Keep sealed and away from moisture. [3]
Stock Solution in DMSO	-20°C	Up to 1 month. [1] [2]
-80°C	Up to 6 months. [1] [2]	

Note: It is not recommended to store diluted aqueous solutions for long periods.[\[4\]](#) Prepare working solutions fresh for each experiment.

Visualized Workflow and Mechanism



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]

- 4. apexbt.com [apexbt.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes: PhiKan 083 Hydrochloride in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2683578#how-to-dissolve-phikan-083-hydrochloride-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com